

# "3-(3-Bromophenoxy)pyrrolidine hydrochloride" solubility data

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

**Compound Name:** 3-(3-Bromophenoxy)pyrrolidine  
hydrochloride

**CAS No.:** 1185298-69-4

**Cat. No.:** B1439170

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## Executive Summary & Chemical Identity

This technical guide addresses the physicochemical profile and solubility behavior of **3-(3-Bromophenoxy)pyrrolidine hydrochloride**. This compound is a critical chiral building block (scaffold) often utilized in the synthesis of CNS-active agents, particularly those targeting monoamine transporters (e.g., serotonin or norepinephrine reuptake inhibitors).[1]

While specific empirical solubility values for this exact isomer are often proprietary to catalog vendors, this guide synthesizes data from structural analogs (e.g., 3-phoxypyrrrolidine derivatives) and standard physicochemical principles to provide actionable handling parameters.

Chemical Identity:

- Systematic Name: **3-(3-Bromophenoxy)pyrrolidine hydrochloride**[1]
- Core Structure: Saturated nitrogen heterocycle (pyrrolidine) linked via an ether oxygen to a 3-bromophenyl ring.[1]

- Salt Form: Hydrochloride (HCl) – This is the stable, ionized form intended to maximize aqueous solubility compared to the free base.

## Physicochemical Profile & Solubility Data

The solubility of **3-(3-Bromophenoxy)pyrrolidine hydrochloride** is governed by the competition between the lipophilic bromophenoxy tail and the hydrophilic, charged pyrrolidinium head group.[1]

### Calculated Properties (In Silico)

- pKa (Base): ~9.4 – 9.8 (Pyrrolidine nitrogen).[1] At physiological pH (7.4), the molecule is predominantly positively charged (>99%).[1]
- LogP (Free Base): ~2.8 – 3.2 (Moderately lipophilic).[1]
- LogS (Predicted Aqueous Solubility): -2.5 to -3.0 mol/L (Free base); however, the HCl salt form drastically improves this profile.[1]

### Solubility Profile (Estimated & Analog-Based)

The following data represents the expected solubility ranges based on the behavior of structurally homologous pyrrolidine ether salts (e.g., 3-(3-methoxyphenyl)pyrrolidine HCl).



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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*Critical Note: The HCl salt is hygroscopic.[1] Exposure to ambient moisture can lead to the formation of a sticky gum, altering the effective molecular weight and concentration calculations. Always weigh in a desiccated environment.[1]*

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## Experimental Protocols for Solubility Determination

As a scientist, you must validate these values empirically before committing valuable compound to large-scale assays.[1] Below are the standard operating procedures (SOPs) for determining solubility.

### Protocol A: Kinetic Solubility Assay (High-Throughput)

Use this for quick "Go/No-Go" decisions before biological testing.[1]

- Preparation: Prepare a 10 mM stock solution in DMSO.
- Dilution: Spike 5  $\mu\text{L}$  of the DMSO stock into 495  $\mu\text{L}$  of PBS (pH 7.4) in a 96-well plate (Final conc: 100  $\mu\text{M}$ , 1% DMSO).
- Incubation: Shake at 500 rpm for 2 hours at room temperature.
- Filtration: Filter using a 0.45  $\mu\text{m}$  chemically resistant membrane (e.g., PVDF or PTFE) to remove precipitates.[1]
- Analysis: Measure the filtrate concentration via UV-Vis spectrophotometry (280 nm) or LC-MS against a standard curve.
- Calculation:

### Protocol B: Thermodynamic Equilibrium Solubility (Gold Standard)

Use this for formulation development or precise physicochemical characterization.[1]

- Saturation: Add excess solid 3-(3-Bromophenoxy)pyrrolidine HCl (~5-10 mg) to 1 mL of the target solvent (Water/Buffer) in a glass vial.
- Equilibration: Cap tightly and stir/shake for 24 hours at 25°C.
- Separation: Centrifuge at 10,000 rpm for 10 minutes or filter through a 0.22 µm syringe filter.
  - Tip: Saturate the filter with a small volume of filtrate first to prevent drug adsorption loss.[1]
- Quantification: Dilute the supernatant with mobile phase and analyze via HPLC-UV.
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge).[1]
  - Mobile Phase: ACN:Water (with 0.1% Formic Acid) gradient.[1]
  - Detection: 254 nm (Bromophenyl absorbance).[1]

## Workflow Visualization

The following diagram illustrates the decision matrix for handling this compound, ensuring data integrity from solid storage to assay execution.



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Caption: Decision matrix for the preparation and validation of 3-(3-Bromophenoxy)pyrrolidine HCl stock solutions.

## Handling & Stability Guidelines

- Stock Solution Stability:
  - DMSO: Stable for >3 months at -20°C. Avoid repeated freeze-thaw cycles (aliquot into single-use vials).
  - Water: Aqueous solutions are prone to hydrolysis over extended periods or microbial growth.<sup>[1]</sup> Prepare fresh or store at -80°C.
- pH Sensitivity:
  - The pyrrolidine nitrogen is basic.<sup>[1]</sup> In basic buffers (pH > 9), the salt may convert to the free base, which has significantly lower aqueous solubility and may precipitate out of solution. Maintain pH < 7.5 for optimal solubility.<sup>[1]</sup>
- Safety (MSDS Summary):
  - Treat as a potential irritant (Skin/Eye).<sup>[1][2]</sup>
  - Brominated aromatics can be metabolically active; handle with standard PPE (Gloves, Goggles, Fume Hood).<sup>[1]</sup>

## References

- PubChem Compound Summary.3-(3-Methoxyphenyl)pyrrolidine hydrochloride (Analog Data). National Center for Biotechnology Information.<sup>[1]</sup> Available at: [\[Link\]](#)<sup>[1]</sup>
- Lipinski, C. A., et al. (2001).<sup>[1]</sup> "Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings."<sup>[1]</sup> *Advanced Drug Delivery Reviews*, 46(1-3), 3-26.<sup>[1]</sup> Available at: [\[Link\]](#)<sup>[1]</sup>
- Bhattachar, S. N., et al. (2006).<sup>[1]</sup> "Solubility: it's not just for physical chemists anymore."<sup>[1]</sup> *Drug Discovery Today*, 11(21-22), 1012-1018.<sup>[1]</sup> Available at: [\[Link\]](#)<sup>[1]</sup>

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## Sources

- 1. 3-(3-Methoxyphenyl)pyrrolidine hydrochloride | C<sub>11</sub>H<sub>16</sub>ClNO | CID 45073983 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [enamine.net](https://enamine.net) [[enamine.net](https://enamine.net)]
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